

# Nilutamide second-line therapy response assessment

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## Compound Focus: Nilutamide

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## Nilutamide Clinical Profile & Efficacy Data

The table below summarizes key efficacy and safety data for **Nilutamide** from a meta-analysis of randomized controlled trials (RCTs) in patients with metastatic prostate cancer who underwent orchiectomy [1].

Parameter	Nilutamide + Orchiectomy	Placebo + Orchiectomy	Statistical Significance (p-value)
Overall Response Rate (RR)	RR=1.77 (95% CI 1.46-2.14)	Reference	< 0.00001
Disease Progression (RR)	RR=0.59 (95% CI 0.47-0.73)	Reference	< 0.00001
Complete Response (RR)	RR=2.13 (95% CI 1.40-3.23)	Reference	0.0003
Clinical Benefit/Disease Control (RR)	RR=1.23 (95% CI 1.13-1.34)	Reference	< 0.00001

Parameter	Nilutamide + Orchiectomy	Placebo + Orchiectomy	Statistical Significance (p-value)
Stable Disease (RR)	RR=0.80 (95% CI 0.68-0.94)	Reference	<b>0.007</b> (favored placebo)
Overall Survival	Prolonged	-	Significant
Progression-Free Survival	Prolonged	-	Significant
Common Adverse Events	Nausea, vomiting, visual disturbances, alcohol intolerance, elevated liver enzymes, interstitial pneumonitis [1] [2]	-	-

**Abbreviations:** RR: Risk Ratio; CI: Confidence Interval.

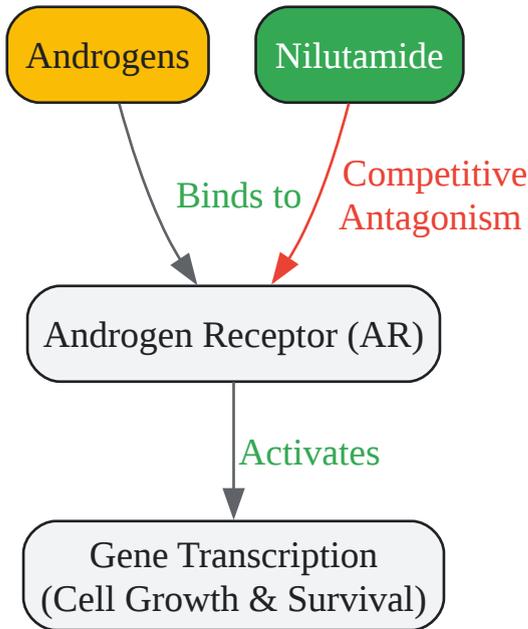
## Experimental Protocol Context

The data in the table above comes from a **systematic review and meta-analysis** that provides the highest level of evidence for **Nilutamide's** efficacy [1]. Here is a breakdown of the key methodological details:

- **Study Design:** Analysis of 5 out of 244 identified **randomized controlled trials (RCTs)** involving 1,637 participants [1].
- **Patient Population:** Men with metastatic prostate cancer (mPCa) who had undergone **orchiectomy (surgical castration)** [1].
- **Intervention Group:** Received **Nilutamide** following orchiectomy [1].
- **Control Group:** Received a **placebo** following orchiectomy [1].
- **Outcomes Measured:** The review evaluated both efficacy (e.g., response rate, survival) and safety (adverse events) outcomes [1].
- **Statistical Analysis:** A meta-analysis was performed using Review Manager Software, calculating risk ratios (RR) with 95% confidence intervals. A fixed-effects or random-effects model was applied based on heterogeneity ( $I^2$  statistic) [1].

## Mechanism of Action

The following diagram illustrates **Nilutamide**'s mechanism of action as a first-generation anti-androgen, which is fundamental to its clinical effect [3] [2].



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## Comparative Positioning & Clinical Notes

- **First-Line Use Context:** The robust data for **Nilutamide** is from **first-line combination therapy** with surgical or medical castration [1] [4] [2]. It is not indicated for use as a monotherapy [2].
- **Safety Profile:** The meta-analysis confirmed that **nausea and vomiting** were the most common adverse events [1]. **Nilutamide** has a distinct side effect profile, including visual disturbances (delayed adaptation to darkness), alcohol intolerance, and a risk of interstitial pneumonitis and hepatotoxicity, which has limited its use [2].
- **Place in Modern Therapy:** **Nilutamide** is a **first-generation anti-androgen** and has largely been replaced in clinical practice by **second-generation agents** like enzalutamide, apalutamide, and darolutamide due to their better efficacy, tolerability, and safety profiles [2] [5].

## How to Proceed with Deeper Research

The available information provides a strong foundation for understanding **Nilutamide**'s basic profile, but more specific data may be needed for a comprehensive second-line assessment.

- **Explore Resistance Mechanisms:** For context on why second-line therapies are needed, you can research mechanisms of resistance to earlier treatments. Search for terms like "**castration-resistant prostate cancer (CRPC) mechanisms**" or "**resistance to first-generation anti-androgens**" [6] [7].
- **Investigate Modern Alternatives:** To build a complete comparison guide, you will need to gather similar efficacy, safety, and protocol data for **second-generation AR antagonists** (e.g., enzalutamide, apalutamide, darolutamide) and other second-line options [5].

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